

# Technical Guide: 1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate

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## Compound of Interest

**Compound Name:** 1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate

**Cat. No.:** B1317536

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CAS Number: 51814-19-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate**, a heterocyclic compound of interest in medicinal chemistry. This document summarizes its chemical and physical properties, available experimental data, and potential synthetic routes.

## Chemical and Physical Properties

**1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate** is a pyrrolidine derivative featuring both a benzyl carbamate and an ethyl ester functional group.<sup>[1]</sup> These functionalities make it a versatile intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutics.<sup>[1]</sup> The presence of the benzyl group increases its lipophilicity, which may influence its solubility and biological interactions.<sup>[1]</sup>

Table 1: Chemical Identifiers and Properties

Property	Value
CAS Number	51814-19-8 <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>15</sub> H <sub>17</sub> NO <sub>5</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	291.3 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	1-benzyl 3-ethyl 4-oxo-1,3-pyrrolidinedicarboxylate
InChI Key	FRNZCPLVDNHRIH-UHFFFAOYSA-N
Canonical SMILES	CCOC(=O)C1CN(CC1=O)C(=O)OCC1cccc1 <a href="#">[1]</a>
Physical Form	Solid, White powder <a href="#">[1]</a>
Purity	Typically available at 95% or 98% purity.

## Experimental Data

### Spectroscopic Data

Limited experimental data is publicly available for this specific compound. However, <sup>1</sup>H NMR data has been reported in the patent literature.

Table 2: <sup>1</sup>H NMR Data

Parameter	Value
Spectrometer	400 MHz <a href="#">[2]</a>
Solvent	DMSO-d <sub>6</sub> <a href="#">[2]</a>
Chemical Shifts ( $\delta$ ) in ppm	4.24 - 4.55 (m, 4 H)
5.16 (s, 2 H)	
7.23 - 7.47 (m, 3 H)	
7.54 - 7.65 (m, 2 H)	
7.65 - 7.76 (m, 1 H) <a href="#">[2]</a>	

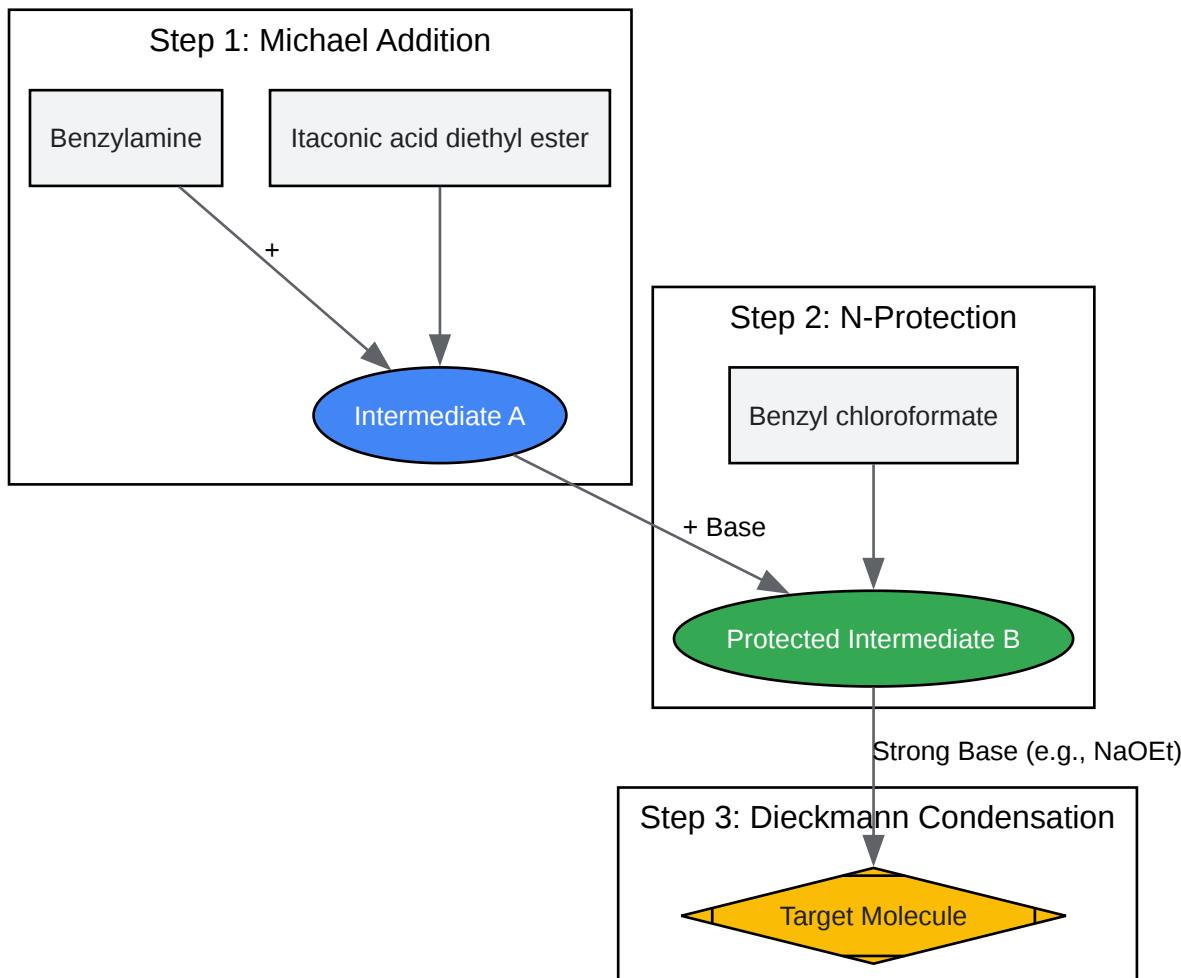
## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate** is not readily available in peer-reviewed literature. However, its synthesis can be conceptually approached through established methods for the preparation of substituted pyrrolidines. A plausible synthetic strategy involves the Dieckmann condensation or related cyclization reactions of appropriate acyclic precursors.

A related compound, ethyl 1-benzyl-4-oxopyrrolidine-3-carboxylate, can be prepared via a three-step process utilizing benzylamine and ethyl acrylate.<sup>[4]</sup> This suggests that a multi-step synthesis is likely required for the target compound.

Below is a generalized, hypothetical workflow for the synthesis of 4-oxopyrrolidine derivatives, which could be adapted for the target molecule.

## Generalized Synthetic Workflow

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Caption: Generalized synthetic workflow for 4-oxopyrrolidine derivatives.

## Potential Applications and Signaling Pathways

There is no direct evidence from the available literature detailing the involvement of **1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate** in specific signaling pathways. However, its mention in a patent for "Therapeutic compounds" suggests its potential utility as an intermediate in the synthesis of pharmacologically active molecules.<sup>[2]</sup> The patent discusses the development of selective positive allosteric modulators of the muscarinic M4 receptor for the potential treatment of the negative symptoms of schizophrenia.<sup>[2]</sup> This context suggests that derivatives of this compound may be investigated for their activity at muscarinic receptors.

The general class of pyrrolidone-containing compounds is of significant interest in the pharmaceutical industry, with applications in developing drugs for the central nervous system, such as anticonvulsants and antidepressants.

## Safety and Handling

Table 3: Hazard Information

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Storage: Store in a freezer under -20°C, sealed in a dry environment. Standard personal protective equipment should be used when handling this compound.

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## References

- 1. CAS 51814-19-8: 1-benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate [cymitquimica.com]
- 2. WO2018066718A1 - Therapeutic compounds - Google Patents [patents.google.com]
- 3. 1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate , 95% , 51814-19-8 - CookeChem [cookechem.com]
- 4. Page loading... [guidechem.com]
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